

Anacyclin as a potential lead compound for drug discovery

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Compound of Interest

Compound Name: Anacyclin

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Anacyclin: A Promising N-Alkylamide for Drug Discovery

An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

Anacyclin, a member of the N-alkylamide class of compounds, has emerged as a molecule of interest in the field of drug discovery.[1] Naturally occurring in plants of the Asteraceae family, notably *Anacyclus pyrethrum*, this bioactive compound has been associated with a range of pharmacological activities, including anti-inflammatory, antioxidant, and insecticidal effects.[2] This technical guide provides a comprehensive overview of the current knowledge on **Anacyclin**, focusing on its potential as a lead compound for the development of novel therapeutics. Due to a scarcity of research on the isolated compound, this document primarily summarizes data from extracts of *Anacyclus pyrethrum*, where **Anacyclin** is a known constituent, and clearly indicates where data on the pure compound is lacking.

Physicochemical Properties

Anacyclin is characterized by its N-isobutylamide structure linked to a long-chain fatty acid.[3]

Property	Value	Source
Molecular Formula	C18H25NO	PubChem
Molecular Weight	271.4 g/mol	PubChem
IUPAC Name	(2E,4E)-N-(2-methylpropyl)tetradeca-2,4-dien-8,10-diynamide	PubChem
CAS Number	502-57-8	PubChem
SMILES	<chem>CCCC#CC#CCC/C=C/C=C/C(=O)NCC(C)C</chem>	PubChem

Biological Activities and Quantitative Data

While **Anacyclin** is a known bioactive component of *Anacyclus pyrethrum* extracts, quantitative data on the purified compound is limited in the available literature.^{[2][4]} The following tables summarize the reported bioactivities of *Anacyclus pyrethrum* extracts, which contain **Anacyclin** among other constituents. It is crucial to note that these activities cannot be solely attributed to **Anacyclin**.

Antioxidant Activity of *Anacyclus pyrethrum* Extracts

The antioxidant potential of various extracts of *Anacyclus pyrethrum* has been evaluated using the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay. The IC₅₀ value represents the concentration of the extract required to scavenge 50% of the DPPH radicals.

Extract Type	IC ₅₀ Value	Reference
Hydroalcoholic Extract	27.15 µg/mL	^[5]
Aqueous Extract (AEAPR)	13.41 ± 0.67 µg/mL	^[6]
Methanolic Extract (MEAPR)	12.38 ± 0.28 µg/mL	^[6]
Aqueous Extract (AEAP)	1.6 ± 0.04 mg/mL	^[7]
Methanolic Extract	0.152 mg/mL	^[8]

Note: Lower IC50 values indicate higher antioxidant activity.

Anti-inflammatory Activity of Anacyclus pyrethrum Extracts

The anti-inflammatory properties of Anacyclus pyrethrum extracts have been demonstrated in various in vitro and in vivo models.

Extract Type	Assay	Result	Reference
Aqueous Extract (AEAPR)	Xylene-induced ear edema in mice	65% inhibition	[2]
Methanolic Extract (MEAPR)	Xylene-induced ear edema in mice	62% inhibition	[2]
Hot Water-Soluble Polysaccharides	House Dust Mite (HDM)-induced lung inflammation in mice	Significant reduction in inflammatory markers	[9]

Insecticidal Activity of Anacyclus pyrethrum Extracts

Extracts of Anacyclus pyrethrum have shown notable insecticidal properties. The LC50 value represents the lethal concentration required to kill 50% of the target organism.

Extract Type	Target Organism	LC50 Value	Reference
n-hexane extract	Sitophilus zeamais	177.48 mg/mL	[10]
Methanol extract	Sitophilus zeamais	195.08 mg/mL	[10]
Acetone extract	Sitophilus zeamais	374.14 mg/mL	[10]

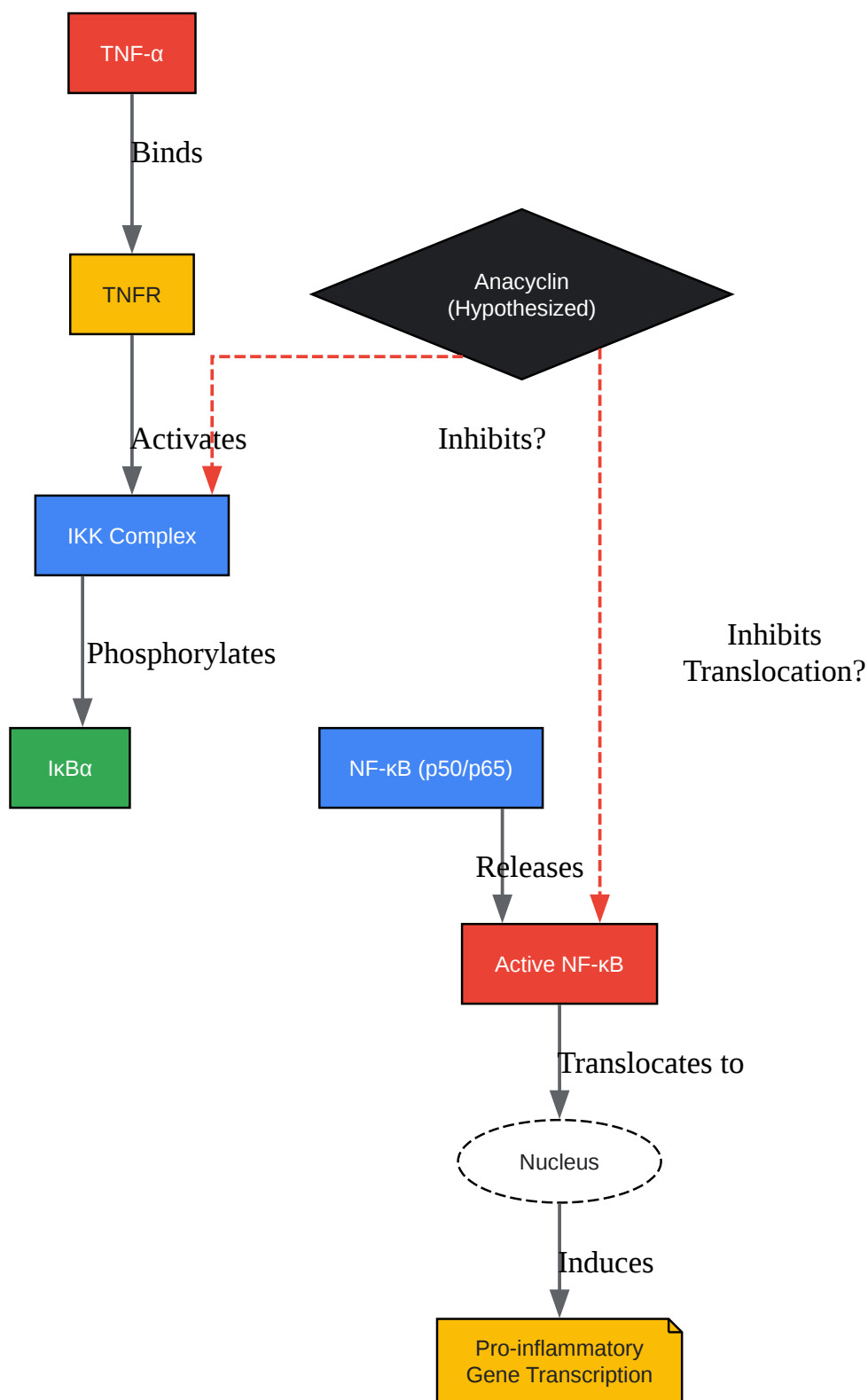
Potential Mechanisms of Action and Signaling Pathways

The precise molecular targets and signaling pathways modulated by pure **Anacyclin** are not yet fully elucidated. However, based on the observed biological activities of Anacyclus

pyrethrum extracts, it is hypothesized that **Anacyclin** may interact with key inflammatory and oxidative stress pathways.

Hypothetical Modulation of the NF- κ B Signaling Pathway

The transcription factor NF- κ B is a critical regulator of the inflammatory response. Many natural products exert their anti-inflammatory effects by inhibiting the NF- κ B pathway. It is plausible that **Anacyclin** could interfere with this pathway, potentially by inhibiting the phosphorylation of I κ B α or the nuclear translocation of NF- κ B dimers.

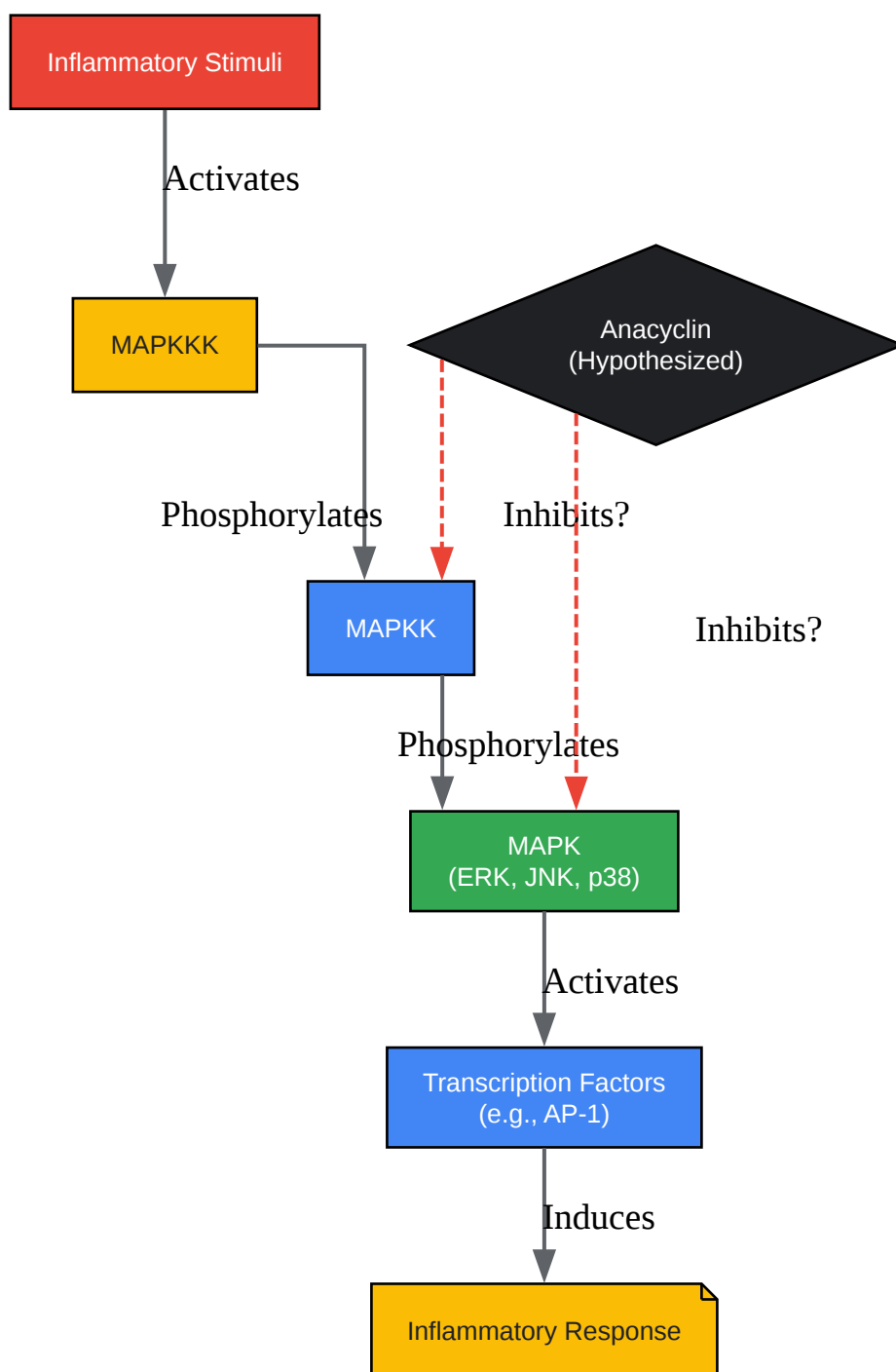


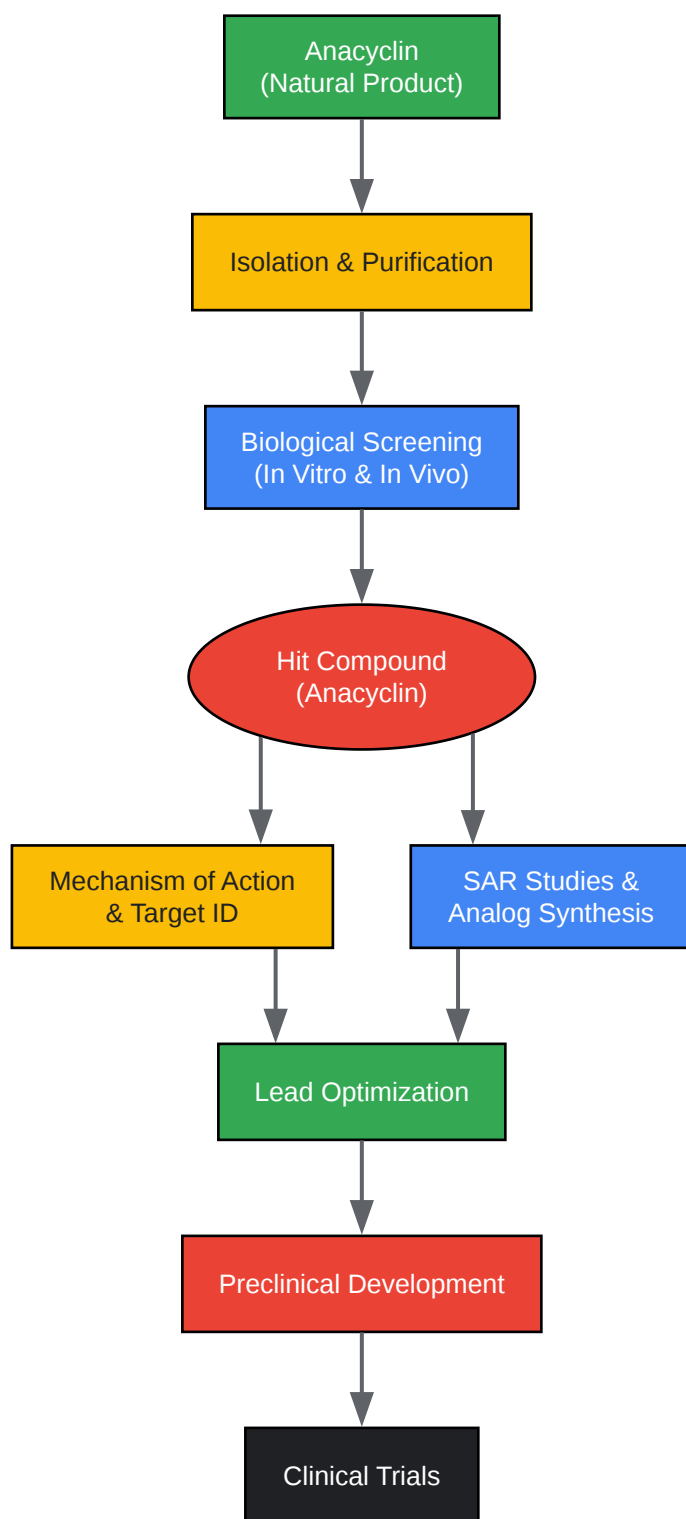
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Caption: Hypothetical inhibition of the NF-κB pathway by **Anacyclin**.

Potential Interaction with the MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is another crucial signaling cascade involved in inflammation and other cellular processes. Natural compounds have been shown to modulate this pathway. **Anacyclin** may potentially inhibit the phosphorylation of key MAPK proteins such as ERK, JNK, and p38.





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